

(4-Chloro-3-methoxyphenyl)methanol material safety data sheet (MSDS) information

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Compound of Interest

Compound Name:	(4-Chloro-3-methoxyphenyl)methanol
Cat. No.:	B1599991

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A Senior Application Scientist's Guide to (4-Chloro-3-methoxyphenyl)methanol

Authored for the Vanguard of Pharmaceutical Research and Development

This document provides an in-depth technical overview of the chemical intermediate **(4-Chloro-3-methoxyphenyl)methanol** (CAS No. 13726-17-5). It is intended to serve as a comprehensive safety and handling guide for researchers, medicinal chemists, and process development scientists. Beyond a simple recitation of datasheet facts, this guide synthesizes critical safety data with practical, field-tested insights to ensure both personal safety and experimental integrity.

Compound Profile and Physicochemical Rationale

(4-Chloro-3-methoxyphenyl)methanol is a substituted benzyl alcohol derivative. Its molecular structure, featuring a chlorinated and methoxylated aromatic ring, makes it a valuable building block in organic synthesis, particularly for crafting complex molecular scaffolds in drug discovery programs. Understanding its physical properties is the first step in a robust risk assessment.

Table 1: Physicochemical Properties of (4-Chloro-3-methoxyphenyl)methanol

Property	Value	Significance in the Laboratory
CAS Number	13726-17-5 [1]	The unique identifier for unambiguous compound identification.
Molecular Formula	<chem>C8H9ClO2</chem> [2]	Essential for calculating molarity and reaction stoichiometry.
Molecular Weight	172.61 g/mol [2]	Critical for accurate mass-based measurements.
Physical Form	Solid	As a solid, the primary exposure risk during handling is inhalation of dust and dermal contact, rather than vapor inhalation which is common for liquids.
Purity	Typically ≥97% [1]	Awareness of potential impurities is crucial as they may have different toxicological profiles or interfere with reactions.

Note: Specific values like melting point and boiling point are not consistently reported across suppliers and should be confirmed with the specific batch's Certificate of Analysis.

Hazard Identification and Toxicological Insights

This compound is classified as hazardous. The "Warning" signal word indicates a moderate level of hazard.[\[3\]](#) A thorough understanding of its toxicological profile is non-negotiable for safe handling.

Table 2: GHS Hazard Classifications

Hazard Class	Hazard Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed[3]
Skin Irritation	H315	Causes skin irritation[3]
Eye Irritation	H319	Causes serious eye irritation[3]

Toxicological Rationale:

- Oral Toxicity (H302): "Harmful if swallowed" signifies that acute toxic effects can occur if the compound is ingested.[3] This underscores the critical importance of prohibiting eating, drinking, and smoking in the laboratory and practicing stringent personal hygiene, such as washing hands thoroughly after handling.[4]
- Skin and Eye Irritation (H315, H319): As a skin and eye irritant, direct contact can cause inflammation, redness, and discomfort.[3] The benzylic alcohol moiety and the substituted phenyl ring can interact with biological tissues. This necessitates the use of appropriate personal protective equipment (PPE) to create a barrier between the chemical and the user.

The diagram below illustrates the direct relationship between the identified hazards and the primary safety measures required.

Caption: Relationship between hazards and control measures.

Risk Management and Safe Handling Protocols

A proactive approach to risk management involves a combination of engineering controls, administrative controls, and personal protective equipment.

Engineering Controls

- Chemical Fume Hood: All manipulations of **(4-Chloro-3-methoxyphenyl)methanol**, especially the handling of its solid form, must be conducted inside a certified chemical fume hood.[5] This is the primary defense against inhaling airborne particulates.
- Safety Shower and Eyewash Station: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[6]

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[\[6\]](#)
- Hand Protection: Wear nitrile or other chemically resistant gloves. Always inspect gloves for tears or punctures before use. Contaminated gloves should be removed promptly using the proper technique and disposed of as chemical waste.[\[7\]](#)
- Body Protection: A full-length laboratory coat must be worn and buttoned.[\[5\]](#)

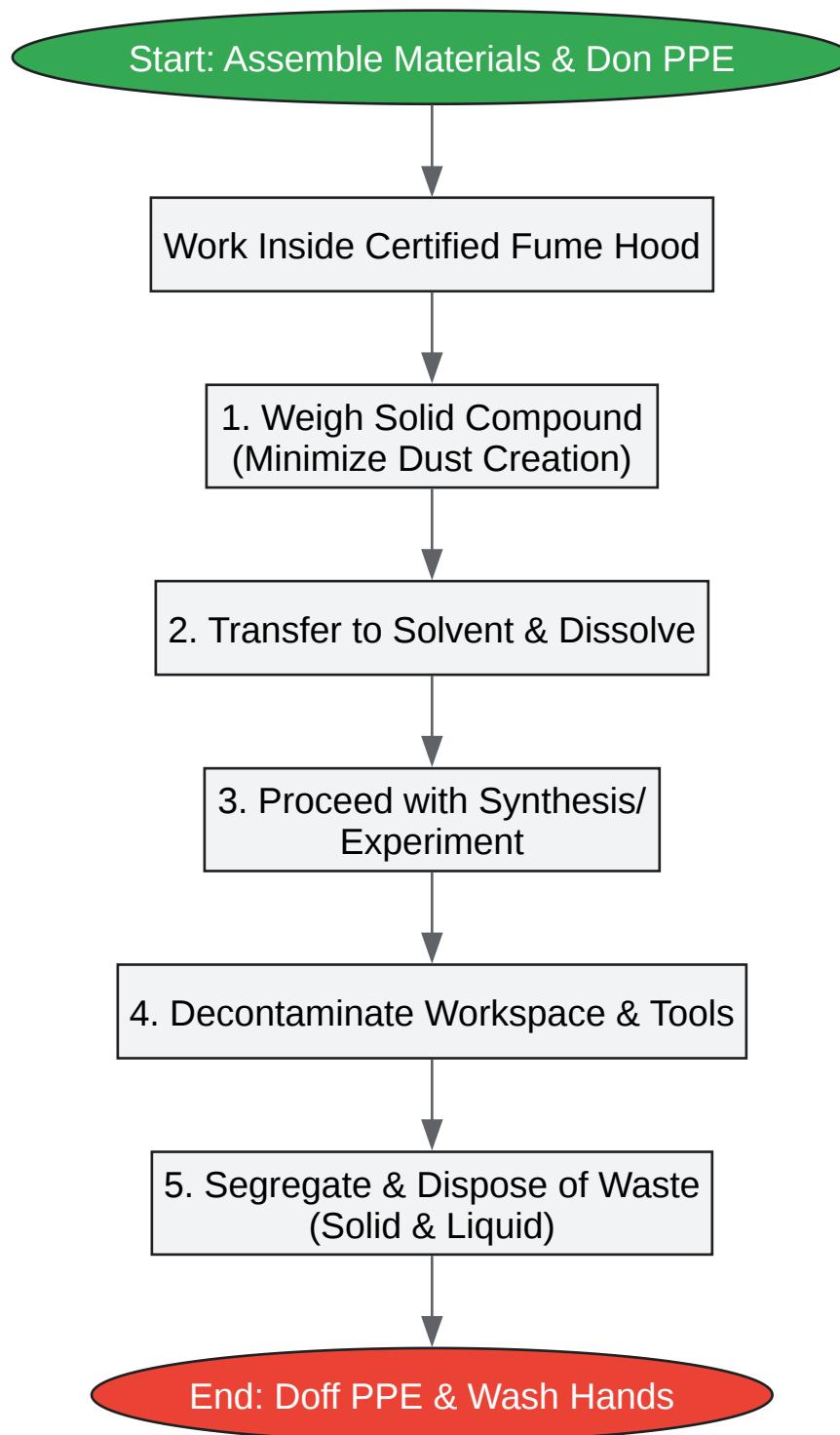
Standard Operating Procedure (SOP): Weighing and Solution Preparation

This protocol is designed to minimize exposure during a common laboratory workflow.

- Preparation:
 - Don all required PPE (safety goggles, nitrile gloves, lab coat).
 - Verify the fume hood is functioning correctly (check airflow monitor).
 - Decontaminate the balance and the fume hood work surface.
- Weighing:
 - Place a clean weighing vessel on the analytical balance within the fume hood.
 - Tare the balance.
 - Using a dedicated, clean spatula, carefully transfer the solid **(4-Chloro-3-methoxyphenyl)methanol** from the stock bottle to the weighing vessel. Perform this action slowly to avoid creating dust.
 - Close the stock bottle immediately after dispensing.
 - Record the final mass.

- Dissolution:
 - Place a flask containing the desired solvent on a stir plate within the fume hood.
 - Carefully add the weighed solid to the solvent.
 - Begin gentle stirring to aid dissolution. If necessary, cap the flask to prevent vapor release.
- Cleanup:
 - Wipe the spatula and any contaminated surfaces with a solvent-dampened cloth.
 - Dispose of the cloth and any contaminated disposables (e.g., weighing paper, gloves) in the designated solid hazardous waste container.
 - Wash hands thoroughly after the procedure is complete.

The following diagram outlines this safe handling workflow.



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Caption: Safe handling workflow for experimental use.

Emergency Procedures

Preparedness is key to mitigating the impact of an accidental exposure or spill.

Table 3: First-Aid Measures

Exposure Route	Action	Rationale
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [5]	Removes the individual from the source of exposure. Medical intervention may be necessary to support respiratory function.
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with copious amounts of water for at least 15 minutes.[5][8]	Prompt and thorough rinsing is essential to remove the irritant and minimize damage to the skin.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [8]	Extensive irrigation is required to ensure the irritant is completely removed from the eye surface and under the eyelids.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a physician or Poison Control Center immediately.[4][8]	Inducing vomiting can cause further damage. Medical professionals need to be contacted immediately for guidance.

Accidental Release Measures

For a small spill, carefully sweep up the solid material, avoiding dust generation, and place it into a sealed, labeled container for hazardous waste disposal.[4] Clean the spill area with an appropriate solvent and decontaminating agent. For large spills, evacuate the area and contact your institution's Environmental Health & Safety (EHS) department.

Storage and Disposal

- Storage: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[5\]](#)
- Disposal: Dispose of unused material and its container at an approved waste disposal plant. [\[4\]](#) Do not allow the product to enter drains. All waste must be handled in accordance with local, state, and federal regulations.

This guide provides a framework for the safe and effective use of **(4-Chloro-3-methoxyphenyl)methanol** in a research and development setting. Adherence to these principles is paramount for protecting personnel and ensuring the integrity of scientific work.

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